A Researcher's Comparative Guide to the Structure-Activity Relationships of Benzothiazole Analogs

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Compound of Interest

Compound Name:	*Methyl 2-chlorobenzo[d]thiazole-4-carboxylate*
CAS No.:	*1208225-86-8*
Cat. No.:	*B572090*

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The benzothiazole scaffold, a bicyclic system composed of a benzene ring fused to a thiazole ring, represents a cornerstone in medicinal chemistry.[1][2][3] Its structural rigidity, combined with the capacity for diverse substitutions, has established it as a "privileged scaffold"—a molecular framework that can bind to a wide range of biological targets.[4][5] This guide offers an in-depth comparison of the structure-activity relationships (SAR) of benzothiazole analogs across key therapeutic areas, supported by experimental data and protocols. We will dissect how subtle molecular modifications dramatically influence biological outcomes, providing a valuable resource for researchers in drug discovery and development.

The Benzothiazole Core: A Versatile Blueprint

The foundational benzothiazole structure provides multiple sites for chemical modification, primarily at the C2, C5, C6, and C7 positions. Literature overwhelmingly indicates that substitutions at the C2 and C6 positions are particularly critical for modulating pharmacological activity.[3] Understanding the impact of different functional groups at these sites is fundamental to designing potent and selective therapeutic agents.

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Part 1: SAR in Anticancer Drug Discovery

Benzothiazole derivatives have demonstrated significant potential as anticancer agents, exhibiting cytotoxic effects against a multitude of human cancer cell lines, including lung, breast, and liver cancers.[5][6][7] The mechanism often involves inducing apoptosis and disrupting the cell cycle.[7]

Key SAR Insights for Anticancer Activity:

- C2 Position Substitutions: The nature of the substituent at the C2 position is a primary determinant of anticancer potency.
    - Aryl Amides and Ureas: The addition of aryl amide or aryl urea functionalities at C2 has been shown to yield compounds with broad-spectrum anti-proliferative activity.[6]
    - Phenyl and Benzylidene Groups: 2-Phenylbenzothiazoles are highly potent cytotoxic compounds.[8] Further substitution on this phenyl ring, such as with electron-withdrawing groups like halogens (e.g., chlorine), can significantly enhance activity.[9] For instance, the presence of three chlorine atoms in one derivative was directly correlated with its high cytotoxicity.[9]
    - Lipophilicity: Increased lipophilicity, often achieved through bulky substitutions, can lead to enhanced potency, likely due to improved cell membrane permeability.[6][9]
- Benzene Ring Substitutions (C5, C6, C7):
    - Halogens: The incorporation of a fluorine atom at the C7 position has been shown to enhance cytotoxicity against liver cancer cells.[6]
    - Electron-Donating Groups: In some series, the presence of electron-releasing groups, such as a methoxy group (-OCH3) at the C6 position, has been found to be beneficial.[10]

Comparative Analysis of Anticancer Benzothiazole Analogs

The following table summarizes the cytotoxic activity (IC_{50} values) of representative benzothiazole analogs against various cancer cell lines, highlighting the impact of specific

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structural modifications.

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Compound ID	Core Modification	Cancer Cell Line	IC_{50} (µM)	Key SAR Observation	Reference
Analog A	2-(4-Aminophenyl) benzothiazole	MCF-7 (Breast)	15.2	Baseline activity of the 2-phenyl scaffold.	[7]
Analog B	2-(4-Chlorophenyl)benzothiazol e	MCF-7 (Breast)	9.8	Addition of an electron-withdrawing Cl group at the para position of the 2-phenyl ring increases potency.	[9]
Analog C	2-Phenyl-6-methoxybenz othiazole	MCF-7 (Breast)	12.5	An electron-donating group on the benzothiazole ring shows moderate activity.	[10]
Analog D	Sorafenib Analog (Urea Spacer)	HT-29 (Colon)	< 5.0	The presence of a urea spacer and disubstituted phenyl ring leads to high potency and lipophilicity.[6] [9]	[6]

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Analog E	7-Fluoro-2-arylbenzothiazole	HepG2 (Liver)	6.5	Fluorine substitution at C7 enhances cytotoxicity.	[6]

Part 2: SAR in Antimicrobial Drug Development

The rise of multi-drug-resistant microorganisms necessitates the development of novel antimicrobial agents.[10] Benzothiazole derivatives have emerged as a promising class of compounds with broad-spectrum antibacterial and antifungal activity.[2][11] Their mechanism can involve the inhibition of essential bacterial enzymes like DNA gyrase.[12][13]

Key SAR Insights for Antimicrobial Activity:

- Antibacterial Agents:
  - Electron-Withdrawing Groups: SAR analysis has revealed that electron-withdrawing groups, such as nitro (-NO_2) and halogens (e.g., -Br, -Cl), on substituents attached to the benzothiazole core often enhance antibacterial activity.[2]
  - Heterocyclic Moieties: The substitution of moieties like 8-hydroxyquinoline at the C2 position can significantly improve antibacterial action.[13]
  - Urea Hybrids: Benzothiazole-urea hybrids have demonstrated potent activity against resistant strains like MRSA.[12]
- Antifungal Agents:
  - Azole Conjugates: Hybrid molecules combining benzothiazole with an imidazole scaffold have shown excellent inhibitory activity against Candida albicans and Cryptococcus neoformans.[14] The likely mechanism is the inhibition of fungal CYP51, an essential enzyme in ergosterol biosynthesis.[14]
  - MIC Values: The most potent antifungal analogs exhibit Minimum Inhibitory Concentration (MIC) values in the low microgram per milliliter range (0.125–2 µg/mL).[14]

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Comparative Analysis of Antimicrobial Benzothiazole Analogs

This table compares the antimicrobial efficacy (MIC values) of various benzothiazole derivatives.

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Compound ID	Core Modification	Microorganism	MIC (µg/mL)	Key SAR Observation	Reference
Analog F	2-(p-Nitrophenyl)benzothiazole	S. aureus	16	The electron-withdrawing nitro group confers good antibacterial activity.[2]	[2]
Analog G	2-(p-Bromophenyl)benzothiazole	S. aureus	12	Halogen substitution enhances potency compared to the nitro analog.[2]	[2]
Analog H	2-(8-Hydroxyquinoline)benzothiazole	S. aureus	8	The quinoline moiety significantly boosts antibacterial action.[13]	[13]
Analog I	Amide-imidazole conjugate	C. albicans	0.125	Hybridization with an azole scaffold results in exceptionally potent antifungal activity.[14]	[14]

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Analog J	Thiazole hybrid	M. tuberculosis	32	Thiazole hybrids show promise as anti-tubercular agents.[2]	[2][15]

Part 3: SAR in Neuroprotective Drug Discovery

Benzothiazole derivatives are also being explored for their potential in treating neurodegenerative disorders like Alzheimer's and Parkinson's disease.[4][16] The clinically approved drug Riluzole, used to treat amyotrophic lateral sclerosis (ALS), features a benzothiazole core, highlighting the scaffold's therapeutic relevance in this area.[8]

Key SAR Insights for Neuroprotective Activity:

- Antioxidant Activity: Many neuroprotective benzothiazoles function by modulating antioxidant enzymes. Certain analogs have been shown to enhance the activity of catalase, protecting neuronal cells from oxidative damage induced by reactive oxygen species (ROS).[16][17]
- Enzyme Inhibition: For Alzheimer's disease, a key strategy is the development of multi-target-directed ligands (MTDLs). Benzothiazole derivatives have been designed to inhibit acetylcholinesterase (AChE) and butyrylcholinesterase (BuChE), enzymes that break down key neurotransmitters, while also acting on other targets like the histamine H3 receptor.[4]
- Drug-Likeness: Successful neuroprotective agents must cross the blood-brain barrier. Therefore, in silico ADMET (Absorption, Distribution, Metabolism, Excretion, Toxicity) studies are crucial in the design phase to ensure favorable drug-like properties.[16][17]

Visualizing the SAR Workflow

A systematic approach is essential for successful SAR studies. The workflow integrates synthesis, biological evaluation, and computational analysis to build a comprehensive understanding of how molecular structure dictates function.

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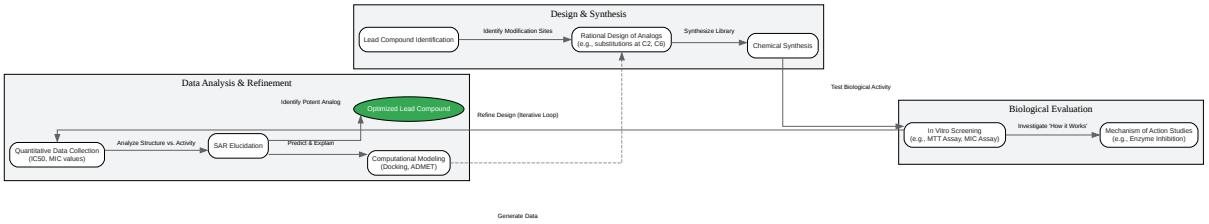

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Caption: A typical workflow for a Structure-Activity Relationship (SAR) study.

Part 4: Experimental Protocols

To ensure the trustworthiness and reproducibility of SAR data, standardized experimental protocols are paramount. Below are step-by-step methodologies for two common assays.

Protocol 1: MTT Assay for Cancer Cell Cytotoxicity

This protocol is used to determine the concentration of a compound that inhibits cell growth by 50% (IC_{50}).

- Cell Seeding: Plate human cancer cells (e.g., MCF-7) in a 96-well plate at a density of 5,000-10,000 cells/well in 100 µL of complete culture medium. Incubate for 24 hours at 37°C in a 5% CO_2 atmosphere.

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- Compound Treatment: Prepare serial dilutions of the benzothiazole test compounds in culture medium. Replace the old medium with 100 µL of medium containing the compounds at various concentrations (e.g., 0.1 to 100 µM). Include a vehicle control (e.g., DMSO) and a positive control (e.g., Doxorubicin).
- Incubation: Incubate the plate for 48-72 hours at 37°C and 5% CO_2.
- MTT Addition: Add 20 µL of MTT solution (5 mg/mL in PBS) to each well and incubate for another 4 hours. The viable cells will reduce the yellow MTT to purple formazan crystals.
- Solubilization: Carefully remove the medium and add 150 µL of DMSO to each well to dissolve the formazan crystals. Gently shake the plate for 10 minutes.
- Data Acquisition: Measure the absorbance at 570 nm using a microplate reader.
- Analysis: Calculate the percentage of cell viability relative to the vehicle control. Plot the viability against the log of the compound concentration and determine the IC_{50} value using non-linear regression analysis.

Protocol 2: Broth Microdilution for Minimum Inhibitory Concentration (MIC)

This protocol determines the lowest concentration of an antimicrobial agent that prevents visible growth of a microorganism.

- Inoculum Preparation: Culture the bacterial strain (e.g., S. aureus) overnight. Dilute the culture in Mueller-Hinton Broth (MHB) to achieve a final concentration of approximately 5 x 10^5 CFU/mL.
- Compound Dilution: In a 96-well plate, perform a two-fold serial dilution of the benzothiazole compounds in MHB. The final volume in each well should be 50 µL.
- Inoculation: Add 50 µL of the prepared bacterial inoculum to each well, bringing the total volume to 100 µL. Include a growth control (no compound) and a sterility control (no bacteria).
- Incubation: Incubate the plate at 37°C for 18-24 hours.

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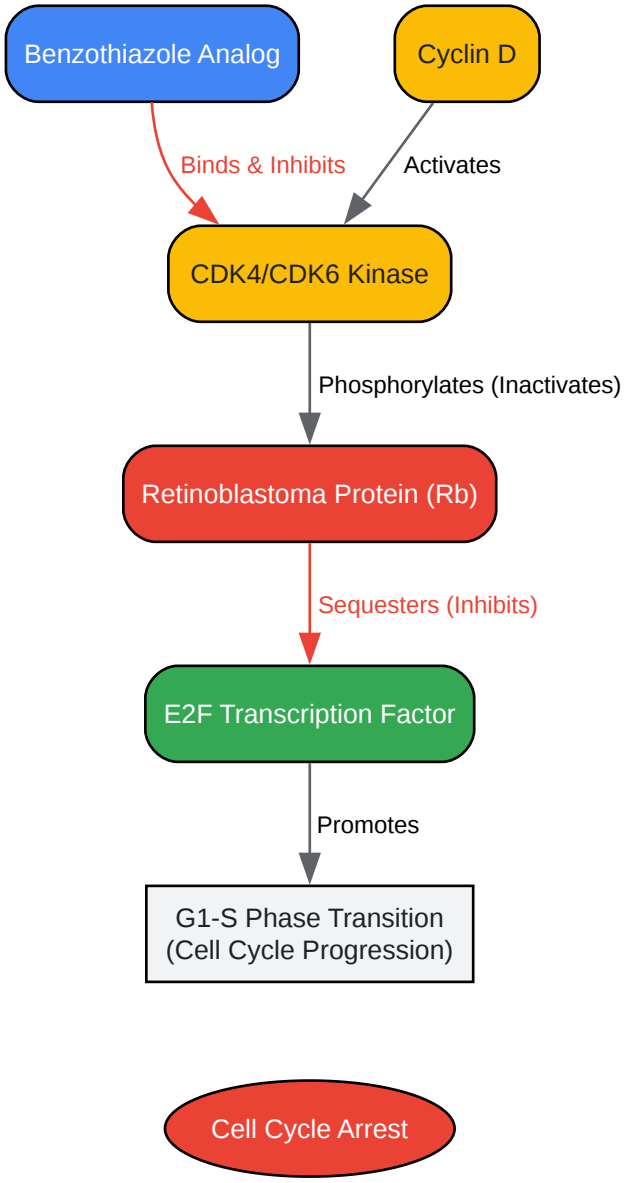
- MIC Determination: The MIC is the lowest concentration of the compound at which no visible bacterial growth (turbidity) is observed.

Visualizing a Potential Mechanism: Kinase Inhibition

Many anticancer benzothiazoles function by inhibiting protein kinases, which are crucial for cell signaling and proliferation.[7] An inverse docking analysis of potent compounds can suggest likely targets, such as Cyclin-Dependent Kinases (CDKs).[7]



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Caption: Inhibition of the CDK4/6 pathway by a benzothiazole analog, leading to cell cycle arrest.

Conclusion and Future Perspectives

The benzothiazole scaffold remains a highly valuable starting point for the development of new therapeutic agents. Structure-activity relationship studies consistently show that modifications at the C2 and C6 positions are pivotal for tuning biological activity. For anticancer agents, incorporating lipophilic and halogenated aryl groups at C2 is a proven strategy. For antimicrobials, electron-withdrawing groups and hybridization with other heterocyclic systems like azoles can yield highly potent compounds. In neuroprotection, the focus is on creating multi-target ligands with favorable ADMET properties.

Future research should leverage computational tools more extensively in the design phase to predict binding affinities and drug-like properties, thereby reducing the trial-and-error nature of synthesis. The development of derivatives that can overcome drug resistance mechanisms, particularly in cancer and infectious diseases, remains a critical challenge and a promising direction for the next generation of benzothiazole-based therapeutics.

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